

# N-Cbz-isonipecotic Acid: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid

Cat. No.: B084779

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical characteristics of N-Cbz-isonipecotic acid, also known as 1-(Benzyloxycarbonyl)piperidine-4-carboxylic acid. It includes a summary of its core physical properties, detailed experimental protocols for their determination, and a schematic for its chemical synthesis. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and pharmaceutical development.

## Core Physical and Chemical Properties

N-Cbz-isonipecotic acid is a white to almost white crystalline solid or powder.<sup>[1]</sup> It is a derivative of isonipecotic acid where the amine group is protected by a carboxybenzyl (Cbz) group. This protection makes it a useful intermediate in organic synthesis, particularly in the preparation of more complex molecules for pharmaceutical applications.<sup>[2]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical data for N-Cbz-isonipecotic acid. It is important to note that several of these values are predicted and have not been experimentally verified in the available literature.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>17</sub> NO <sub>4</sub>	[1]
Molecular Weight	263.29 g/mol	[1]
Melting Point	78 °C	[1][3]
Boiling Point	443.9 ± 45.0 °C	Predicted[1][3]
pKa	4.55 ± 0.20	Predicted[1][3]
Density	1.265 ± 0.06 g/cm <sup>3</sup>	Predicted[1]
Solubility	Soluble in Methanol.[1][3]	Data not quantified in sources.

## Experimental Protocols

This section details the methodologies for the determination of the key physical characteristics of N-Cbz-isonipecotic acid and its synthesis.

### Melting Point Determination

The melting point of N-Cbz-isonipecotic acid can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of N-Cbz-isonipecotic acid is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first liquid appears and the temperature at which the entire sample is liquid are recorded as the melting point range.

### Solubility Assessment

A qualitative assessment of solubility in various solvents can be performed, with the potential for quantification using the shake-flask method.

#### Qualitative Methodology:

- To a small, known volume of a solvent (e.g., 1 mL of methanol, water, DMF, dichloromethane) in a vial, add a small, weighed amount of N-Cbz-isonipecotic acid (e.g., 10 mg).
- Stir or vortex the mixture at a controlled temperature (e.g., 25 °C) for a set period.
- Visually observe if the solid dissolves completely.

#### Quantitative Methodology (Shake-Flask Method):

- Add an excess amount of N-Cbz-isonipecotic acid to a known volume of the solvent in a sealed flask.
- Agitate the flask at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separate the undissolved solid from the solution by filtration or centrifugation.
- Determine the concentration of N-Cbz-isonipecotic acid in the saturated solution using a suitable analytical technique, such as HPLC or UV-spectroscopy.

## Synthesis of N-Cbz-isonipecotic Acid

N-Cbz-isonipecotic acid is synthesized by the protection of the secondary amine of isonipecotic acid (piperidine-4-carboxylic acid) with benzyl chloroformate under basic conditions.<sup>[2][3]</sup>

#### Materials:

- Isonipecotic acid (4-piperidinecarboxylic acid)
- Benzyl chloroformate
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )

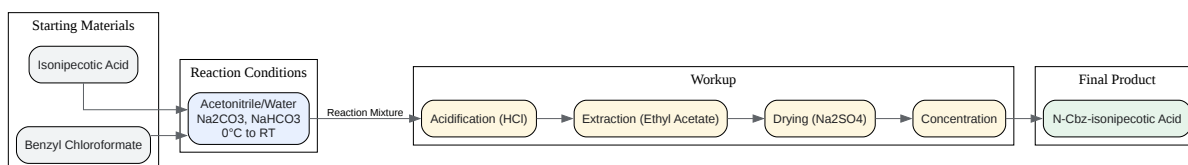
- Sodium bicarbonate ( $\text{NaHCO}_3$ )
- Acetonitrile
- Water
- 1N Hydrochloric acid (HCl)
- Ethyl acetate
- Saturated brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve isonipecotic acid (1.29 g, 10 mmol) in a 2:3 mixture of acetonitrile and water.
- Add sodium bicarbonate (1.5 eq.) and sodium carbonate (1.5 eq.) to the solution and adjust the pH to between 10 and 11.[2]
- Cool the reaction mixture to 0 °C in an ice bath.[2]
- Slowly add benzyl chloroformate (1.42 mL, 1.7 g, 10 mmol) dropwise to the stirred solution. [2]
- Allow the reaction to warm to room temperature and stir for 2 hours.[2]
- Upon completion of the reaction, acidify the mixture to a pH of approximately 2-3 with 1N HCl.[2]
- Remove the acetonitrile by evaporation under reduced pressure.[2]
- Extract the aqueous phase with ethyl acetate (3 x 30 mL).[2]
- Combine the organic phases, wash with saturated brine, and dry over anhydrous sodium sulfate.[2]
- Concentrate the solution under reduced pressure to yield N-Cbz-isonipecotic acid.[2]

## Visualizations

The following diagrams illustrate the synthesis workflow of N-Cbz-isonipecotic acid.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 2. 1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid | 10314-98-4 [chemicalbook.com]
- 3. 1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid CAS#: 10314-98-4 [m.chemicalbook.com]
- To cite this document: BenchChem. [N-Cbz-isonipecotic Acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b084779#n-cbz-isonipecotic-acid-physical-characteristics\]](https://www.benchchem.com/product/b084779#n-cbz-isonipecotic-acid-physical-characteristics)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)